

Cyclohexanol chemical properties and reactivity

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An In-depth Technical Guide to the Chemical Properties and Reactivity of Cyclohexanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexanol (CAS No: 108-93-0) is a secondary alcohol with the chemical formula C₆H₁₁OH. [1] It consists of a cyclohexane ring substituted with a single hydroxyl group.[1] At temperatures above its melting point, it exists as a colorless, viscous, and hygroscopic liquid with a characteristic camphor-like odor.[1][2][3] Below its melting point, it forms white hygroscopic crystals or needles.[1][2][4] This compound is a crucial industrial chemical, primarily serving as a precursor in the production of nylons, specifically for the synthesis of adipic acid and caprolactam.[5][6] Its properties also make it a valuable solvent for lacquers, resins, and oils, and an intermediate in the manufacturing of plasticizers, pharmaceuticals, and other organic compounds.[1][6]

This guide provides a comprehensive overview of the chemical properties and reactivity of **cyclohexanol**, presenting quantitative data in structured tables, detailing experimental protocols for key reactions, and illustrating reaction pathways and workflows through diagrams.

Physical and Chemical Properties

Cyclohexanol's physical and chemical characteristics are fundamental to its application in various chemical syntheses. Key properties are summarized in the tables below.

Physical Properties



The physical state and bulk properties of **cyclohexanol** are critical for handling, storage, and process design.

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O	[1][7]
Molecular Weight	100.16 g/mol	[1][7]
Appearance	Colorless, viscous liquid or white hygroscopic crystals with a camphor-like odor	[1][2][3]
Melting Point	25.93 °C (78.67 °F; 299.08 K)	[5][6][8]
Boiling Point	161.84 °C (323.31 °F; 434.99 K)	[5][8]
Density	0.9624 g/mL (at 20 °C); 0.948 g/mL (at 25 °C)	[1][4][5]
Vapor Pressure	1.3 hPa (at 20 °C); 5.17 mmHg (at 25 °C)	[1][9][10]
Vapor Density	3.5 (Air = 1)	[1]
Flash Point	67 °C (153 °F)	[5]
Autoignition Temp.	300 °C (572 °F)	[5]
Refractive Index	n20/D 1.465	[3][4]

Solubility and Partitioning

Solubility is a key parameter for its use as a solvent and in reaction engineering.



Property	Value	References
Solubility in Water	3.60 g/100 mL (at 20 °C); 4.3 g/100 mL (at 30 °C)	[5]
Solubility in Organic Solvents	Miscible with most organic solvents, including alcohols, ethers, ketones, ethyl acetate, and petroleum solvents.	[1][2][6]
LogP (Octanol/Water)	1.23	[1]

Spectroscopic Data

Spectroscopic data is essential for the identification and structural elucidation of **cyclohexanol** and its reaction products.

Spectroscopy Type	Key Absorptions / Signals	References
Infrared (IR)	~3350 cm ⁻¹ (Broad, O-H stretch, H-bonded), ~1050 cm ⁻¹ (Strong, C-O stretch)	[11]
¹³ C NMR	50 - 80 δ (Carbon bearing the - OH group)	[11]
¹ H NMR	3.4 - 4.5 δ (Proton on the carbon bearing the -OH group)	[11]
Mass Spec (EI)	Molecular Ion (M^+): $m/z = 100$	[7]

Chemical Reactivity and Key Reactions

As a secondary alcohol, **cyclohexanol** undergoes a variety of characteristic reactions, making it a versatile intermediate in organic synthesis.[2][5]

Oxidation to Cyclohexanone

The oxidation of **cyclohexanol** to cyclohexanone is one of its most significant industrial applications, serving as a key step in nylon production.[12] This reaction involves the removal



of two hydrogen atoms: one from the hydroxyl group and one from the adjacent carbon.

- Reaction: C₆H₁₁OH + [O] → C₆H₁₀O + H₂O
- Reagents: Common oxidizing agents include chromic acid (for laboratory exercises), and
 more environmentally friendly options like sodium hypochlorite (NaOCI, household bleach) in
 the presence of acetic acid.[5][12][13] Industrial processes often utilize catalytic
 dehydrogenation.[12]



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Caption: Oxidation of cyclohexanol to cyclohexanone.

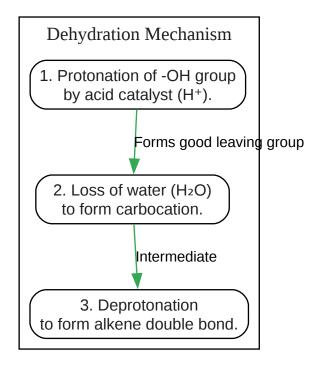
Dehydration to Cyclohexene

When heated with a strong acid catalyst, **cyclohexanol** undergoes an elimination reaction (dehydration) to form cyclohexene and water.[2][5]

- Reaction: C₆H₁₁OH --(H⁺, Δ)--> C₆H₁₀ + H₂O
- Catalysts: Strong acids such as concentrated sulfuric acid (H₂SO₄) or phosphoric acid (H₃PO₄) are typically used.[2][14][15]

The mechanism proceeds in three steps: (1) protonation of the hydroxyl group, (2) loss of water to form a secondary carbocation, and (3) deprotonation of an adjacent carbon to form the double bond.[15]





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Caption: Key steps in the acid-catalyzed dehydration of **cyclohexanol**.

Esterification

Cyclohexanol reacts with carboxylic acids or their derivatives in the presence of an acid catalyst to form cyclohexyl esters.[2][5] These esters have various applications, including as plasticizers and in fragrance formulations.[5]

- Reaction: C₆H₁₁OH + R-COOH ⇒ C₆H₁₁O-CO-R + H₂O
- Examples: Reaction with adipic acid yields dicyclohexyl adipate, and reaction with phthalic anhydride yields dicyclohexyl phthalate.[5] Esterification with acetic acid produces cyclohexyl acetate.[16]

Etherification

The self-condensation of two **cyclohexanol** molecules via dehydration can produce dicyclohexyl ether.[17] This reaction is typically promoted by acid catalysts under specific conditions.[17]



Reaction: 2 C₆H₁₁OH --(Acid Catalyst)--> C₆H₁₁-O-C₆H₁₁ + H₂O

Experimental Protocols

Detailed methodologies for the laboratory-scale synthesis of key **cyclohexanol** derivatives are provided below.

Protocol: Oxidation of Cyclohexanol to Cyclohexanone

This procedure uses sodium hypochlorite as an environmentally safer alternative to chromium-based oxidants.[13][18]

- · Reagents & Equipment:
 - Cyclohexanol (10.0 g, 0.1 mol)[18]
 - Glacial Acetic Acid (25 mL)[18]
 - Aqueous Sodium Hypochlorite (NaOCI) solution (~11-12%, 75 mL)[18]
 - Sodium Bisulfite (NaHSO₃) or Sodium Thiosulfate (Na₂S₂O₃)
 - Sodium Chloride (NaCl)
 - Anhydrous Sodium Sulfate (Na₂SO₄)[12]
 - Erlenmeyer flask (250 mL), separatory funnel, distillation apparatus, magnetic stirrer, ice bath.
- Methodology:
 - Combine 10.0 g of cyclohexanol and 25 mL of glacial acetic acid in a 250-mL Erlenmeyer flask equipped with a magnetic stir bar and placed in an ice-salt bath.[18]
 - Using an addition funnel, add 75 mL of the sodium hypochlorite solution dropwise while stirring. Maintain the internal reaction temperature between 30-35°C by controlling the addition rate and using the ice bath as needed.[18][19]



- After the addition is complete, the mixture should have a greenish-yellow color. Stir for an additional 15 minutes at room temperature.[18]
- Confirm the presence of excess oxidant using potassium iodide-starch paper (a positive test turns the paper blue-black).[19]
- Quench the excess oxidant by adding solid sodium bisulfite in small portions until the solution becomes colorless and the KI-starch test is negative.[19]
- Transfer the mixture to a separatory funnel. Add solid NaCl to "salt out" the organic product from the aqueous layer.[20]
- Separate the lower aqueous layer. Wash the remaining organic layer with sodium bicarbonate solution to neutralize any residual acetic acid.[12]
- Dry the crude cyclohexanone product over anhydrous sodium sulfate.[12]
- Purify the final product via simple distillation, collecting the fraction boiling around 155°C.

Protocol: Dehydration of Cyclohexanol to Cyclohexene

This procedure demonstrates a classic acid-catalyzed elimination reaction.[14][21]

- Reagents & Equipment:
 - Cyclohexanol (e.g., 20 mL)
 - 85% Phosphoric Acid (H₃PO₄) (e.g., 5 mL)[21]
 - Boiling chips
 - Saturated Sodium Chloride solution
 - Anhydrous Calcium Chloride (CaCl₂) or Magnesium Sulfate (MgSO₄)[21][22]
 - Fractional distillation apparatus, round-bottom flask, separatory funnel.
- Methodology:

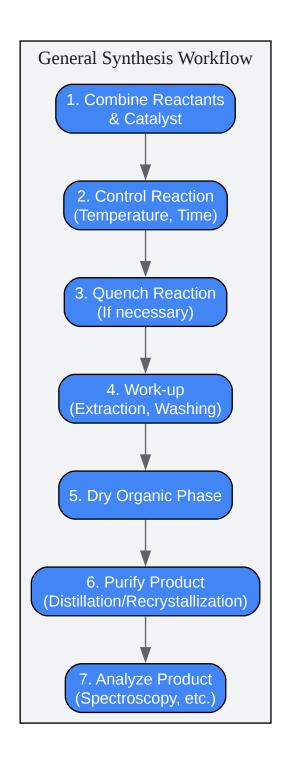
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- Place **cyclohexanol** and a few boiling chips into a round-bottom flask.[22]
- Carefully add the 85% phosphoric acid to the flask and swirl gently to mix.
- Assemble a fractional distillation apparatus and heat the mixture.
- Collect the distillate that comes over below 90°C. The boiling point of cyclohexene is 83°C.
 The distillate will be a two-phase mixture of cyclohexene and water.[14][22]
- Transfer the collected distillate to a separatory funnel and wash with an equal volume of saturated sodium chloride solution to remove any remaining alcohol.
- Separate and discard the lower aqueous layer.
- Transfer the upper organic layer (crude cyclohexene) to a clean, dry flask and add a small amount of anhydrous calcium chloride or magnesium sulfate to remove residual water.
 Swirl and let it stand for 5-10 minutes.[14][21]
- Decant or filter the dried cyclohexene into a clean distillation flask and perform a final simple distillation, collecting the purified product boiling at 80-85°C.[14]





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Caption: A generalized workflow for chemical synthesis experiments.

Safety and Handling

Cyclohexanol is considered moderately toxic and an irritant.[1][3][5]



- Hazards: Harmful if swallowed or inhaled and causes skin and eye irritation.[1][23][24]
 Vapors can be narcotic in high concentrations.[1][3] It is combustible but not readily ignited.
 [9]
- Precautions: Work in a well-ventilated area or a chemical fume hood.[25][26] Wear
 appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab
 coat.[23][24][26]
- Storage: Store in a cool, dry, well-ventilated area in tightly closed containers, away from oxidizing agents and strong acids with which it can react violently.[3][4][24]

Always consult the Safety Data Sheet (SDS) for detailed safety information before handling **cyclohexanol**.[9][23][25][26]

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